

Revolutionizing Phosphate Quantification: The Fiske-SubbaRow Method

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Compound of Interest

Compound Name: *NH4-6*

Cat. No.: *B1193248*

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Application Note

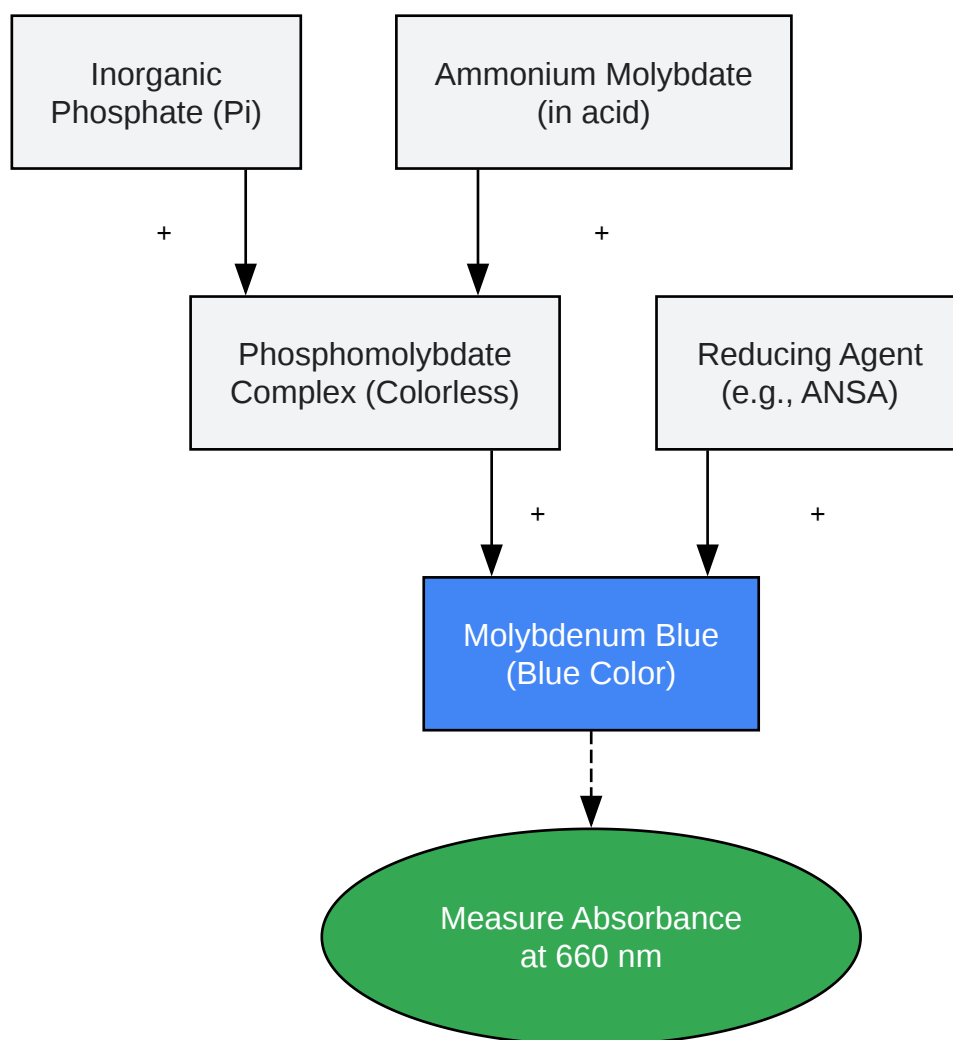
The Fiske-SubbaRow method remains a cornerstone in biochemical and clinical research for the quantitative determination of inorganic phosphate. This colorimetric assay, first described in 1925, offers a simple, robust, and cost-effective means to measure phosphate levels in a variety of biological samples. Its application is critical in numerous fields, including drug development, where monitoring phosphate-related enzymatic activity is paramount, and in clinical diagnostics for assessing renal function and bone metabolism.

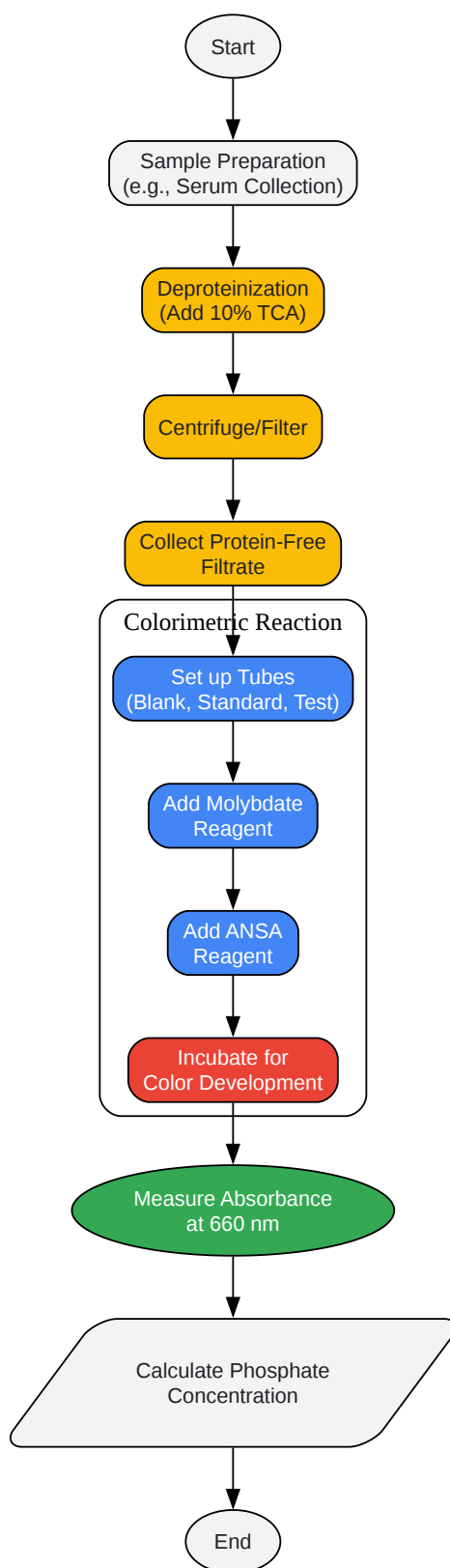
This document provides a comprehensive overview of the Fiske-SubbaRow method, including detailed protocols, reagent preparation, and data interpretation. It is intended for researchers, scientists, and drug development professionals seeking a reliable method for inorganic phosphate estimation.

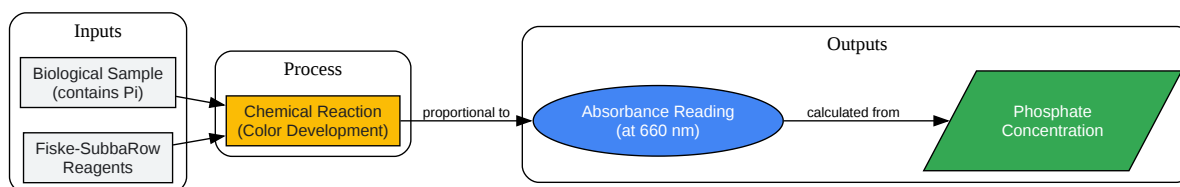
Principle of the Method

The Fiske-SubbaRow method is based on the reaction of inorganic phosphate with ammonium molybdate in an acidic medium to form a phosphomolybdate complex.^{[1][2]} This complex is then reduced by a reducing agent, most commonly 1-amino-2-naphthol-4-sulfonic acid (ANSA) or ascorbic acid, to produce a stable blue-colored complex, molybdenum blue.^[1] The intensity of the blue color is directly proportional to the concentration of inorganic phosphate in the sample and is quantified spectrophotometrically at a wavelength of 660 nm.^[1]

Diagram of the Chemical Principle







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References

- 1. researchgate.net [researchgate.net]
- 2. scispace.com [scispace.com]
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